

Personal protective equipment for handling 9-Hydroxyoctadecanoic Acid

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Compound of Interest

Compound Name: 9-Hydroxyoctadecanoic Acid

Cat. No.: B1243329

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Essential Safety and Handling Guide for 9-Hydroxyoctadecanoic Acid

This guide provides immediate and essential safety protocols for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **9-Hydroxyoctadecanoic Acid** (9-HODE). Adherence to these procedures is critical for ensuring personal safety and maintaining a secure research environment.

Hazard Identification and Risk Assessment

While **9-Hydroxyoctadecanoic Acid** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is imperative to handle it with the standard precautions applied to all laboratory chemicals.[1][2] Inhalation of fumes from the heated product may cause irritation, and ingestion of large amounts could lead to nausea and vomiting.[1]

Physical and Chemical Properties:

Property	Value
Molecular Formula	C ₁₈ H ₃₆ O ₃
Molecular Weight	300.48 g/mol
Appearance	Solid, Beige
Melting Point	74 - 81 °C / 165.2 - 177.8 °F[3]
Solubility	Soluble in ethanol, DMSO, and DMF[4][5]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **9-Hydroxyoctadecanoic Acid** to minimize exposure risk.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended).[6][7]	To prevent direct skin contact.
Eye Protection	Safety glasses with side shields or goggles. A face shield is recommended if there is a splash hazard.[6][8]	To protect eyes from splashes.
Body Protection	Laboratory coat or chemical-resistant apron. Long-sleeved shirts and long pants should be worn.[6]	To protect skin from accidental contact.
Respiratory Protection	Not generally required under normal use with adequate ventilation. If heating the substance, which may produce fumes, use a NIOSH-certified respirator.[8][9]	To prevent inhalation of irritating fumes.

Safe Handling and Storage Procedures

Proper handling and storage are crucial to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling powders or generating aerosols.[10]
- Avoid direct contact with skin, eyes, and clothing.[1][10]
- Prevent the formation of dust and aerosols.
- Wash hands thoroughly after handling.[10]

Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[10\]](#)
- For long-term storage of solutions, aliquot and store at -80°C for up to 6 months or -20°C for up to 1 month to prevent degradation from repeated freeze-thaw cycles.[\[11\]](#)
- Avoid contact with oxidizing agents.[\[1\]](#)

Emergency Procedures

Immediate and appropriate responses to spills and exposures are critical.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	If fumes from the heated product are inhaled, move the individual to fresh air and let them rest in a warm place. Seek medical attention if symptoms persist. [1]
Skin Contact	Wash the affected area with soap and plenty of water. Remove contaminated clothing. If symptoms occur, seek medical attention. [1]
Eye Contact	Rinse the eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1] [10]
Ingestion	Rinse the mouth, nose, and throat with water. Ingestion of large amounts may cause nausea and vomiting. Seek medical attention if symptoms persist. [1]

Spill Response:

- Small Spills: Wipe up with a cloth or other absorbent material. Clean the spill area with water.
[1]
- Large Spills: Cover with a non-combustible absorbent material, such as sand or earth, and then collect for disposal.[1][8]
- Ensure adequate ventilation during cleanup.[3]
- Do not allow the substance to enter drains or waterways.[2][10]

Disposal Plan

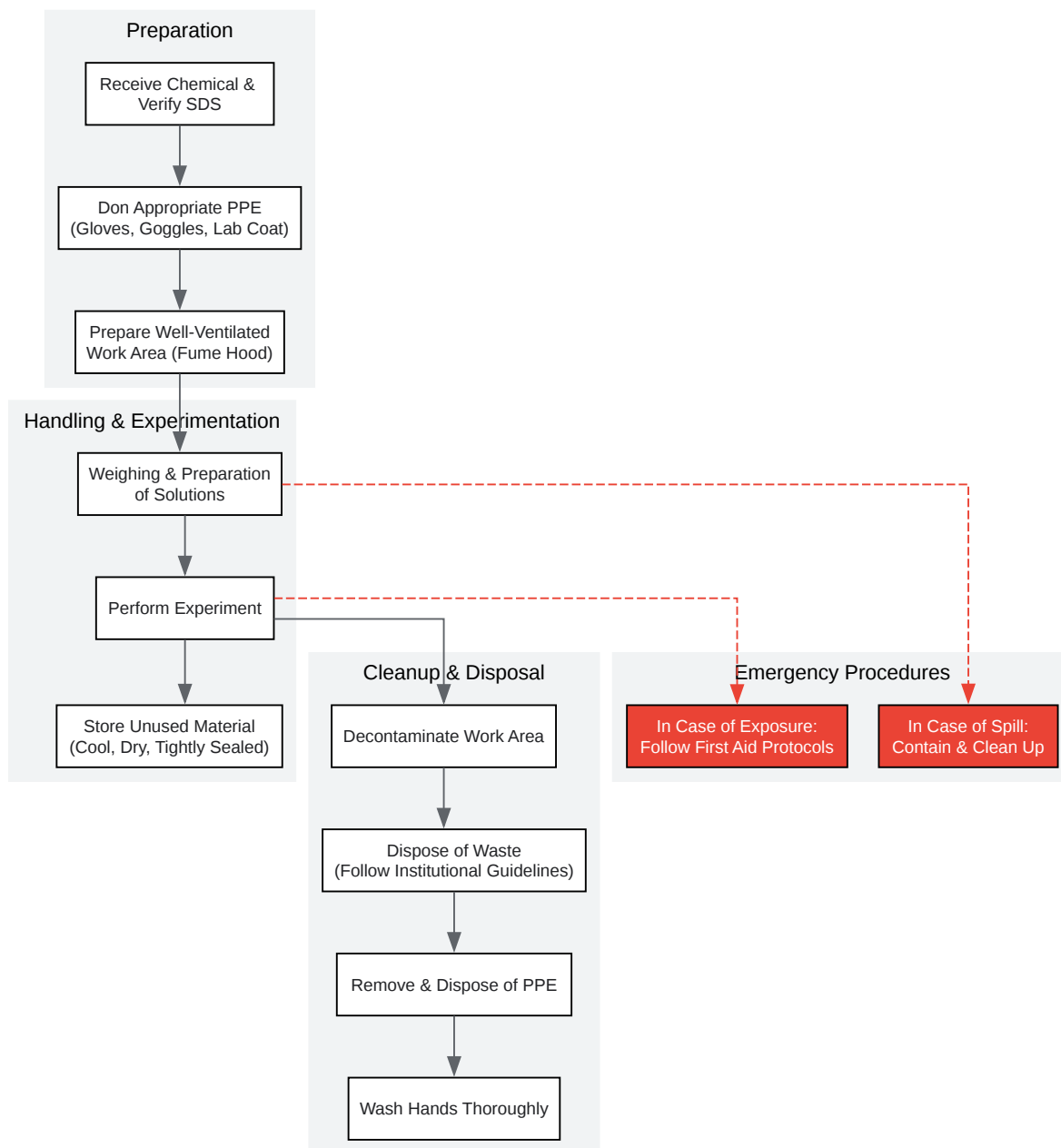
While **9-Hydroxyoctadecanoic Acid** is not classified as hazardous waste, proper disposal procedures must be followed.[1]

Waste Treatment:

- Dispose of waste material in accordance with local, regional, and national regulations.[9]
- Consult with your institution's environmental health and safety (EHS) department for specific guidance.
- The product is not typically recycled and is often sent to a landfill.[1]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **9-Hydroxyoctadecanoic Acid** from receipt to disposal.



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Caption: Workflow for the safe handling of **9-Hydroxyoctadecanoic Acid**.

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References

- 1. cosmobiousa.com [cosmobiousa.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. fishersci.com [fishersci.com]
- 4. caymanchem.com [caymanchem.com]
- 5. caymanchem.com [caymanchem.com]
- 6. helifattyacid.com [helifattyacid.com]
- 7. leelinework.com [leelinework.com]
- 8. download.basf.com [download.basf.com]
- 9. fishersci.es [fishersci.es]
- 10. static.cymitquimica.com [static.cymitquimica.com]
- 11. medchemexpress.com [medchemexpress.com]
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